

Introduction: Unveiling the Potential of a Gem-Dibrominated Building Block

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Compound of Interest

Compound Name: 2,2-Dibromo-3-methylbutane

CAS No.: 62127-60-0

Cat. No.: B15920949

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2,2-Dibromo-3-methylbutane, identified by the CAS Number 62127-60-0, is a halogenated organic compound featuring a geminal dibromide structure on a tertiary carbon adjacent to an isopropyl group.^[1] While not as extensively documented as some common reagents, its unique structural motif presents significant opportunities in synthetic chemistry and drug design. Gem-dibromides are valuable precursors for the synthesis of alkynes, ketones, and other functional groups. Furthermore, the incorporation of bromine into molecular scaffolds is a recognized strategy in medicinal chemistry to enhance therapeutic properties through mechanisms like halogen bonding.^{[2][3]}

This guide provides a comprehensive overview of **2,2-Dibromo-3-methylbutane**, synthesizing available data with established chemical principles to offer insights into its properties, synthesis, reactivity, and potential applications for a scientific audience.

Physicochemical and Computed Properties

Quantitative data for **2,2-Dibromo-3-methylbutane** is primarily based on computed estimates, which are crucial for planning experimental work. The following table summarizes its key properties.

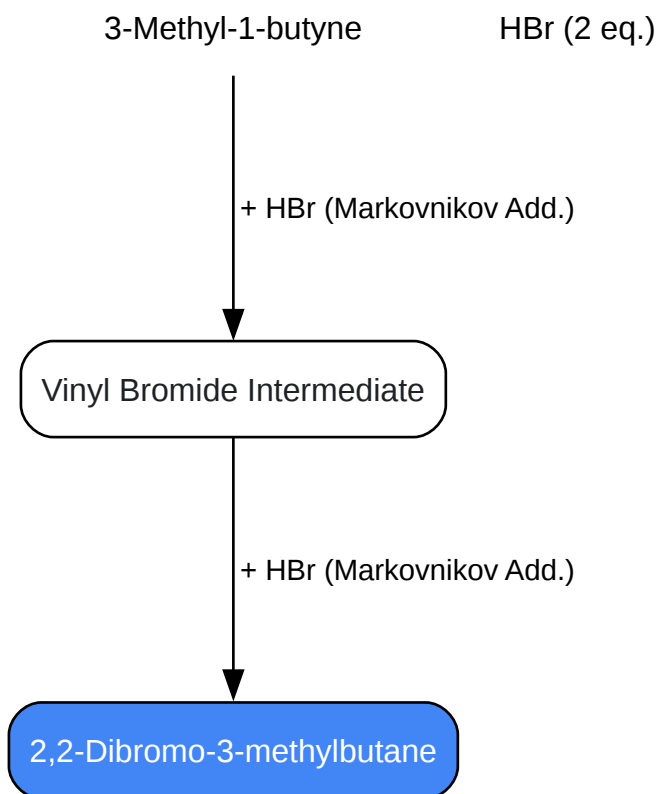
Property	Value	Source
CAS Number	62127-60-0	PubChem[1]
Molecular Formula	C ₅ H ₁₀ Br ₂	PubChem[1]
Molecular Weight	229.94 g/mol	PubChem[1]
IUPAC Name	2,2-dibromo-3-methylbutane	PubChem[1]
Boiling Point	189°C (estimate)	ChemicalBook[4][5]
Melting Point	-28.63°C (estimate)	ChemicalBook[4][5]
Density	1.68 g/cm ³ (estimate)	ChemicalBook[4][5]
Refractive Index	1.5090 (estimate)	ChemicalBook[4][5]
XLogP3	3.4	PubChem[1]

Synthesis: A Mechanistic Approach to Halogenation

The most direct and efficient synthesis of **2,2-Dibromo-3-methylbutane** involves the hydrobromination of a corresponding alkyne, specifically 3-methyl-1-butyne. This reaction proceeds via an electrophilic addition mechanism.

Core Principle: Markovnikov Addition

The reaction relies on the sequential addition of two equivalents of hydrogen bromide (HBr) across the carbon-carbon triple bond. The first addition follows Markovnikov's rule, where the bromine atom adds to the more substituted carbon of the alkyne, and the hydrogen adds to the less substituted carbon, forming a vinyl bromide intermediate. The second addition of HBr also follows this principle, with the bromine adding to the same carbon, resulting in the gem-dibromide product. The use of excess HBr drives the reaction to completion.



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Caption: Proposed synthesis workflow for **2,2-Dibromo-3-methylbutane**.

Experimental Protocol: Synthesis of 2,2-Dibromo-3-methylbutane

This protocol is a representative procedure based on established methods for alkyne hydrobromination.

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a magnetic stirrer, a gas inlet tube, and a condenser fitted with a drying tube (e.g., filled with CaCl_2), dissolve 3-methyl-1-butyne (1.0 eq) in a suitable anhydrous solvent (e.g., dichloromethane or glacial acetic acid). Cool the flask to 0°C in an ice bath.
- **HBr Addition:** Bubble anhydrous hydrogen bromide gas (HBr) slowly through the solution or add a solution of HBr in acetic acid (2.2 eq) dropwise over 1-2 hours. Causality: A slow,

controlled addition at low temperature is crucial to manage the exothermic nature of the reaction and prevent side reactions.

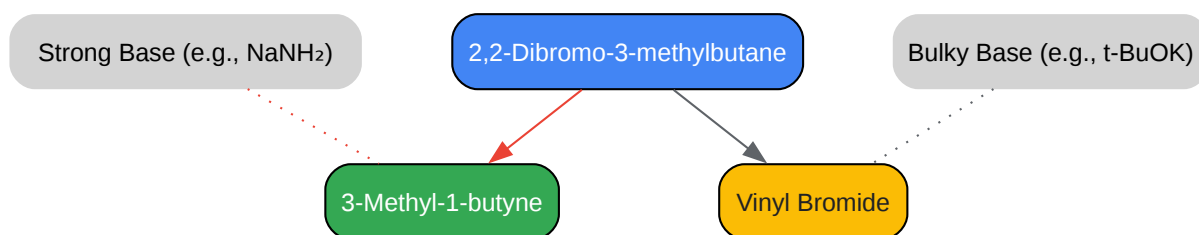
- **Reaction Monitoring:** Allow the reaction to stir at 0°C for an additional hour and then warm to room temperature. Monitor the reaction's progress by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS) until the starting alkyne is consumed.
- **Work-up:** Carefully pour the reaction mixture into a separatory funnel containing cold water and ice. Extract the aqueous layer with dichloromethane (3x). Combine the organic layers.
- **Purification:** Wash the combined organic extracts sequentially with a saturated sodium bicarbonate (NaHCO_3) solution to neutralize excess acid, followed by a saturated sodium chloride (brine) solution. Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4).
- **Isolation:** Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator. The resulting crude product can be purified by vacuum distillation to yield pure **2,2-Dibromo-3-methylbutane**. **Self-Validation:** The purity and identity of the final product should be confirmed using ^1H NMR, ^{13}C NMR, and mass spectrometry.

Reactivity and Applications in Drug Development

The synthetic utility of **2,2-Dibromo-3-methylbutane** stems from the reactivity of the gem-dibromo group. It can serve as a precursor to various functional groups, making it a versatile intermediate.

Synthetic Transformations

- **Alkyne Formation:** Treatment with a strong base, such as sodium amide (NaNH_2) or potassium tert-butoxide, can induce a double dehydrobromination to regenerate the parent alkyne, 3-methyl-1-butyne. This transformation is useful for protecting/deprotecting strategies in multi-step syntheses.
- **Ketone Synthesis:** While less common for tertiary gem-dibromides, hydrolysis under specific conditions can potentially lead to ketone formation, though rearrangement is a significant competing pathway.[6]



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Caption: Key elimination pathways from **2,2-Dibromo-3-methylbutane**.

Role in Drug Design: The Halogen Bond

The introduction of bromine into a molecule is a strategic tool in drug design.[2] Bromine atoms can participate in "halogen bonds," a non-covalent interaction where the electropositive region on the halogen (the σ -hole) interacts with a nucleophilic atom (like oxygen or nitrogen) in a biological target such as a protein.[3]

- Enhanced Binding Affinity: These interactions can increase the binding affinity and selectivity of a drug for its target receptor, potentially leading to higher potency.[3]
- Improved Pharmacokinetics: Bromination can favorably alter a drug's metabolic profile, potentially increasing its duration of action.[3]

2,2-Dibromo-3-methylbutane can be used as a starting material to build more complex molecules where the bromine atoms are retained to leverage these effects.

Safety and Handling

While a specific Safety Data Sheet (SDS) for **2,2-Dibromo-3-methylbutane** is not readily available, general precautions for handling brominated organic compounds should be strictly followed. These compounds are typically irritants and should be handled with care.

- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, safety goggles with side-shields, and a lab coat.[7][8] All handling should be performed in a well-ventilated fume hood.[9]

- Handling: Avoid contact with skin and eyes.^[7] Avoid inhalation of vapors.^[8] Keep away from heat, sparks, and open flames.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and bases.^[7]^[9]
- First Aid: In case of skin contact, wash immediately with plenty of soap and water.^[7] For eye contact, rinse cautiously with water for several minutes.^[7] If inhaled, move the person to fresh air.^[8] In all cases of significant exposure, seek immediate medical attention.

Conclusion

2,2-Dibromo-3-methylbutane is a specialized chemical intermediate with considerable, albeit underexplored, potential. Its value lies in its capacity to be transformed into other functional groups and its potential use in constructing novel molecular architectures for drug discovery. The principles of its synthesis are well-grounded in classic organic reaction mechanisms, and its potential application in medicinal chemistry through halogen bonding aligns with modern drug design strategies. This guide serves as a foundational resource for researchers looking to harness the synthetic utility of this versatile building block.

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